

An In-depth Technical Guide to 4-Fluoro-3-nitrophenyl Azide (FNPA)

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Compound of Interest

Compound Name: 4-Fluoro-3-nitrophenyl azide

CAS No.: 28166-06-5

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

4-Fluoro-3-nitrophenyl azide (FNPA), also known as 1-fluoro-2-nitro-4-azidobenzene, is a versatile hetero-bifunctional chemical probe with significant applications in biochemistry and drug discovery. Its utility primarily stems from its dual reactivity: the azide group can be photochemically activated to form a highly reactive nitrene species, while the fluorine atom is susceptible to nucleophilic aromatic substitution. This guide provides a comprehensive overview of FNPA, including its chemical and physical properties, synthesis, and key applications, with a focus on its role as a photoaffinity label for elucidating protein structure and function. Detailed experimental protocols and safety considerations are also presented to facilitate its effective and safe use in the laboratory.

Chemical and Physical Properties

FNPA is an orange, crystalline solid at room temperature.^{[1][2][3]} Its key physicochemical properties are summarized in the table below, providing a quick reference for experimental design and safety considerations.

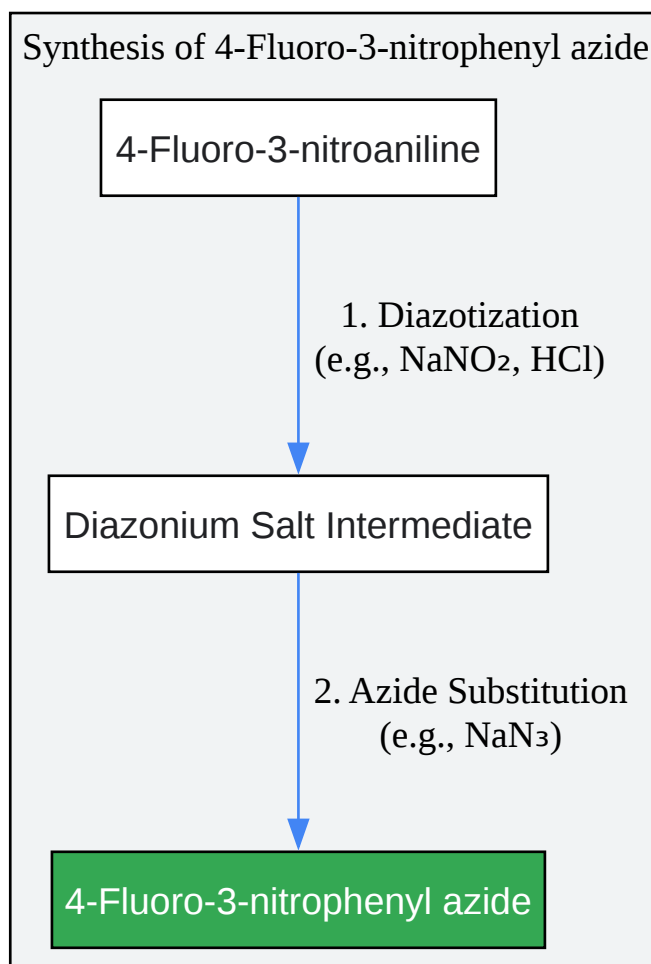
Property	Value	References
Molecular Formula	C ₆ H ₃ FN ₄ O ₂	^{[4][5]}
Molecular Weight	182.11 g/mol	^{[1][4][5]}
Appearance	Orange powder or needles	^{[1][3]}
Melting Point	52-56 °C	^{[1][5][6]}
Flash Point	>110 °C	^{[5][7]}
Storage Temperature	2-8 °C	^{[4][6]}
Solubility	Soluble in organic solvents like diethyl ether.	^[4]
Purity	Typically available at ≥90% purity.	^{[3][5]}

Synthesis and Purification

FNPA is commonly synthesized from 4-fluoro-3-nitroaniline via a diazotization reaction.^[8] While commercially available, understanding its synthesis can be crucial for specialized applications or when custom isotopic labeling is required.

General Synthesis Workflow

The synthesis of FNPA from 4-fluoro-3-nitroaniline involves two main steps: diazotization of the aniline to form a diazonium salt, followed by reaction with an azide source, typically sodium azide, to yield the final product.



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Figure 1: General synthesis workflow for FNPA.

Detailed Experimental Protocol: Synthesis of FNPA

This protocol is adapted from established methods for the synthesis of aryl azides.[8]

Materials:

- 4-fluoro-3-nitroaniline
- Concentrated hydrochloric acid
- Sodium nitrite (NaNO_2)

- Sodium azide (NaN_3)
- Diethyl ether (Et_2O)
- Magnesium sulfate (MgSO_4)
- Petroleum ether (b.p. 20-40 °C)

Procedure:

- Dissolve 4-fluoro-3-nitroaniline in a mixture of concentrated hydrochloric acid and water by warming.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5 °C to form the diazonium salt.
- In a separate flask, dissolve sodium azide in water and cool to 0-5 °C.
- Slowly add the diazonium salt solution to the sodium azide solution, keeping the temperature below 5 °C. A precipitate of FNPA should form.
- Filter the crude product and wash with cold water.
- For purification, dissolve the crude FNPA in diethyl ether, dry the solution over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure.^[4]
- Recrystallize the resulting solid from petroleum ether (b.p. 20-40 °C) to obtain orange needles of pure FNPA.^[4]
- Store the purified product in a stoppered container at approximately 0 °C.^[4]

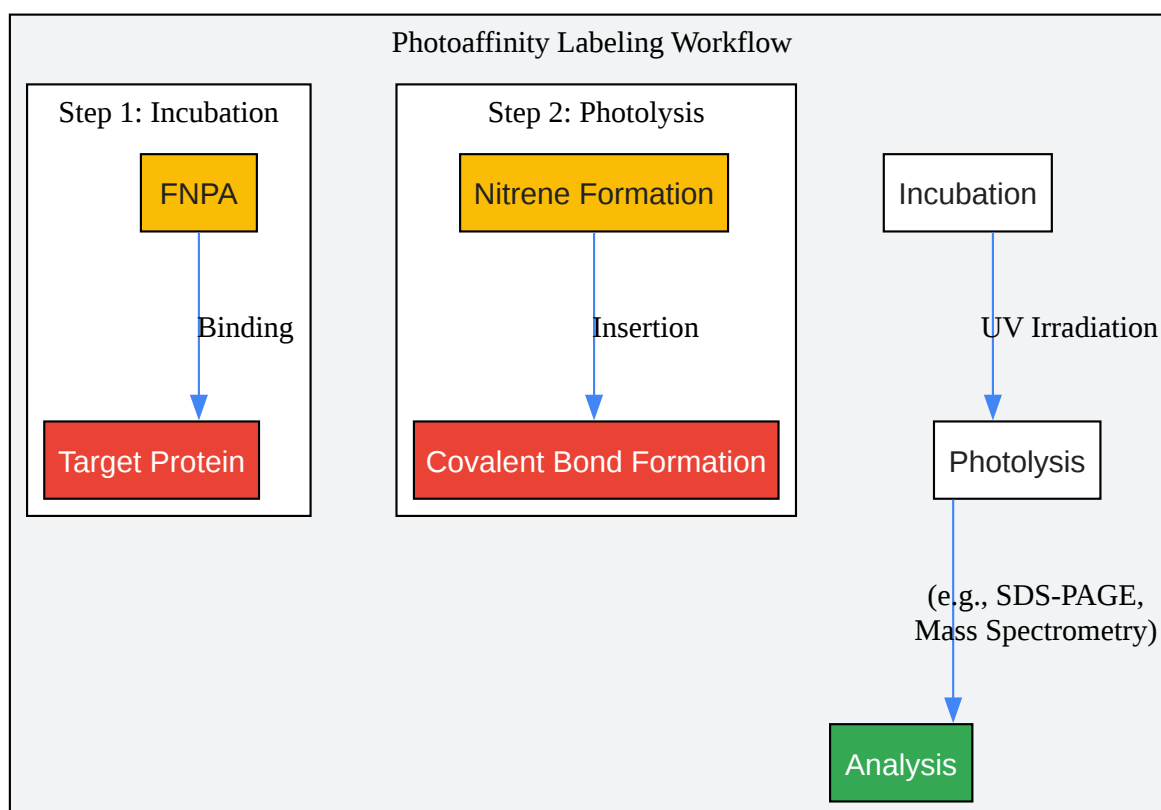
Reactivity and Applications in Drug Development

FNPA's utility in research and drug development stems from its dual reactivity, making it a valuable tool for photoaffinity labeling and bioconjugation.^{[8][9]}

Photoaffinity Labeling

Upon exposure to UV light, the azide group of FNPA is converted into a highly reactive nitrene intermediate. This nitrene can then form a covalent bond with nearby molecules, including amino acid residues within the binding site of a target protein. This property makes FNPA an excellent photoaffinity label for identifying and characterizing ligand-binding sites.^[10]

The general workflow for a photoaffinity labeling experiment using FNPA is depicted below.



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Figure 2: Generalized workflow for photoaffinity labeling with FNPA.

A notable application of FNPA is in the study of monoamine oxidase (MAO) enzymes. Research has shown that FNPA can act as a selective photoaffinity label for MAO-B.^{[10][11]} In

the dark, FNPA competitively inhibits both MAO-A and MAO-B.[10] However, upon photoirradiation, it causes irreversible, photodependent inhibition of MAO-B, indicating covalent attachment.[10][11] This specificity allows for the characterization of the active site of MAO-B.[10]

Bioconjugation and Surface Immobilization

The fluorine atom on the phenyl ring of FNPA is susceptible to nucleophilic aromatic substitution by nucleophiles such as the amino groups of lysine residues in proteins.[8] This reaction can be used to conjugate FNPA to biomolecules. Furthermore, the photoreactive nitrene can be used to immobilize proteins and other biomolecules onto inert surfaces for various biochemical assays.[9]

Experimental Protocols

Protocol: Photoaffinity Labeling of Monoamine Oxidase B (MAO-B)

This protocol is a generalized procedure based on published studies.[10][11]

Materials:

- Purified MAO-B enzyme preparation
- **4-Fluoro-3-nitrophenyl azide** (FNPA) stock solution (in a suitable solvent like DMSO)
- Phosphate buffer (pH 7.4)
- UV lamp (e.g., 254 nm or 365 nm)
- Substrate for MAO-B (e.g., phenylethylamine)
- Scintillation counter and appropriate reagents for activity assay

Procedure:

- Incubation (in the dark):

- Prepare reaction mixtures containing MAO-B in phosphate buffer.
- Add varying concentrations of FNPA to the reaction mixtures.
- For control experiments, include a set with a competitive inhibitor or substrate (e.g., phenylethylamine) to demonstrate protection of the active site.
- Incubate the mixtures in the dark for a specified time (e.g., 15-30 minutes) at a controlled temperature (e.g., 37 °C) to allow for binding of FNPA to the enzyme.
- Photolysis:
 - Expose the reaction mixtures to UV light for a predetermined duration. The optimal wavelength and duration should be determined empirically.
 - Maintain the samples on ice during irradiation to minimize thermal denaturation.
 - Keep a control set of samples in the dark to measure inhibition without photoactivation.
- Post-Photolysis Processing:
 - To remove unbound FNPA, the samples can be washed, dialyzed, or passed through a desalting column.
- Enzyme Activity Assay:
 - Measure the residual MAO-B activity in both the irradiated and dark control samples by adding the substrate and quantifying product formation using a suitable method (e.g., radiometric assay).
 - Compare the activity of the irradiated samples to the dark controls to determine the extent of photodependent irreversible inhibition.
- Analysis of Covalent Modification (Optional):
 - If a radiolabeled version of FNPA is used (e.g., [³H]FNPA), the covalent incorporation into MAO-B can be analyzed by SDS-PAGE and autoradiography.[\[11\]](#)

Safety and Handling

4-Fluoro-3-nitrophenyl azide is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Identification:

- Flammable Solid: H228[4][12]
- Toxic: H301 (if swallowed), H311 (in contact with skin), H331 (if inhaled)[4][12]
- Explosive Hazard: Heating may cause an explosion (H240).[12] Azide compounds are potentially explosive and sensitive to shock, friction, and heat.[2]

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [4][12] Use explosion-proof electrical and lighting equipment.[4][12]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[1][12]
- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[4][12] Avoid breathing dust/fumes.[12] Do not eat, drink, or smoke when using this product.[4][12] Ground and bond container and receiving equipment.[4][12]
- Storage: Store locked up in a well-ventilated place.[4] Keep the container tightly closed and store at 2-8 °C.[4][6]

Conclusion

4-Fluoro-3-nitrophenyl azide is a powerful and versatile chemical tool for researchers in drug development and chemical biology. Its ability to act as a photoaffinity label has been instrumental in characterizing the active sites of enzymes like MAO-B. While its synthesis is straightforward, its hazardous nature necessitates strict adherence to safety protocols. By understanding its properties and employing the detailed experimental guidelines provided in this guide, researchers can effectively harness the capabilities of FNPA to advance their scientific investigations. The strategic incorporation of fluorine in such probes also aligns with

the growing importance of fluorinated compounds in modern drug discovery, which can enhance properties like metabolic stability and membrane permeability.[13][14][15]

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